

NIA F99/K00 Program: A Technical Guide for Emerging Aging Research Leaders

Author: BenchChem Technical Support Team. **Date:** April 2026

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This in-depth technical guide provides a comprehensive overview of the National Institute on Aging (NIA) F99/K00 program, officially known as the "Transition to Aging Research for Predoctoral Students." This two-phase award is designed to support outstanding late-stage graduate students in completing their doctoral dissertation research and transitioning seamlessly into a productive postdoctoral position in the field of aging research.^{[1][2]} This guide offers detailed information on the program's structure, funding, eligibility, and application process, supplemented with examples of funded research and detailed experimental methodologies.

Program Overview and Core Structure

The NIA F99/K00 award is a unique mechanism that provides a continuum of support for the final one to two years of predoctoral dissertation research (F99 phase) and up to four years of postdoctoral research (K00 phase).^[3] A key feature of this program is that the F99 phase research does not need to be in an aging-related field, making it an attractive opportunity for talented graduate students from diverse scientific backgrounds to transition into aging

research. The overarching goal is to recruit and retain promising new investigators in the field of aging research.

The transition from the F99 to the K00 phase is not automatic and requires the submission of a transition application by the postdoctoral institution. This application is reviewed internally by NIA program staff.

Quantitative Data Summary

The following tables summarize the key quantitative aspects of the NIA F99/K00 program, including funding levels, award duration, and recent success rates.

Table 1: NIA F99/K00 Funding Details

Phase	Component	Amount	Notes
F99 (Predoctoral)	Stipend	\$27,144 (2023 level)	Stipend levels are updated annually according to NRSA predoctoral stipend levels.
Tuition and Fees	Up to \$16,000	Can cover 60% of total institutional tuition, or the maximum listed, whichever is less.	
Institutional Allowance	\$4,550 yearly	For expenses like health insurance, research supplies, equipment, books, and travel.	
Additional Travel Allowance	\$1,500 (one-time)	To facilitate a visit to the proposed K00 institution to meet with the postdoctoral mentor.	
K00 (Postdoctoral)	Salary	\$60,542 - \$67,776+	Commensurate with experience.
Fringe Benefits	Provided	In accordance with institutional policy.	
Research and Career Development Support	\$5,000 yearly	For research-related expenses.	
Indirect Costs	8%		

Table 2: NIA F99/K00 Award Duration and Timeline

Phase	Duration	Key Timeline Points
F99 (Predoctoral)	1-2 years	Applicants are typically in their 3rd or 4th year of their graduate program at the time of application. They are expected to graduate within two years of receiving the award.
K00 (Postdoctoral)	Up to 4 years	The K00 transition application should be submitted 12-16 weeks before the desired K00 start date.

Table 3: NIA F99/K00 Success Rates (2020-2023)

Year	Number of Submissions	Number of Awards	Success Rate
2020-2023	123	39	31.7%

Data from a
publication analyzing
NIA funding trends.

Eligibility and Application Process

Eligibility Criteria

- Applicants must be enrolled in a Ph.D. or equivalent research doctoral program at a U.S. institution.
- Students in dual-degree programs (e.g., MD/PhD) or those who require clinical training between their Ph.D. and postdoctoral phases are not eligible.
- Applicants must be at the dissertation stage of their graduate training.

- There is no U.S. citizenship requirement for the F99 phase, but applicants must be U.S. citizens, permanent residents, or on a valid U.S. visa for both phases.

Application Workflow

The application process for the NIA F99/K00 award is a multi-step process that requires careful planning and coordination. The following diagram illustrates the key stages of the application and transition process.



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NIA F99/K00 Application and Transition Workflow

Experimental Protocols: Examples from Funded Research

To provide a tangible understanding of the research supported by the NIA F99/K00 program, this section details experimental methodologies from two distinct areas of aging research, based on the work of past awardees.

Example 1: Social Isolation, Technology, and Cognitive Health in Older Adults

This research area, exemplified by the work of Kexin Yu, focuses on understanding the impact of social and physical environments on cognitive health and the potential for technology to mitigate social isolation.

Key Experimental Methodologies:

- **Longitudinal Study Design:** Data is often collected from large, ongoing cohort studies such as the National Health and Aging Trends Study (NHATS). This allows for the examination of changes in social engagement, technology use, and cognitive function over time.
- **Cognitive Function Assessment:** A battery of standardized neuropsychological tests is used to assess various cognitive domains, including memory, executive function, and processing speed. Examples include the Mini-Mental State Examination (MMSE), the Trail Making Test, and verbal fluency tasks.
- **Social Isolation and Loneliness Measurement:** Standardized scales are employed to quantify social isolation and loneliness. The De Jong Gierveld Loneliness Scale and the Lubben Social Network Scale are commonly used instruments.
- **Environmental Assessment:** Geographic Information Systems (GIS) and neighborhood-level data are used to characterize the physical and social environments of participants. This can include measures of walkability, access to resources, and neighborhood socioeconomic status.
- **Technology Use Surveys:** Detailed questionnaires are administered to assess the frequency and type of technology use, including internet, social media, and video calls.
- **Statistical Analysis:** Advanced statistical models, such as structural equation modeling and latent growth curve analysis, are used to examine the complex relationships between the environment, social isolation, technology use, and cognitive trajectories over time.

Example 2: Microglial Function in Alzheimer's Disease

This area of research, represented by the work of Takese McKenzie, investigates the cellular and molecular mechanisms underlying Alzheimer's disease, with a focus on the role of microglia, the brain's resident immune cells.

Key Experimental Methodologies:

- **Animal Models:** Transgenic mouse models that recapitulate aspects of Alzheimer's disease pathology, such as amyloid plaque deposition (e.g., 5XFAD mice), are commonly used.

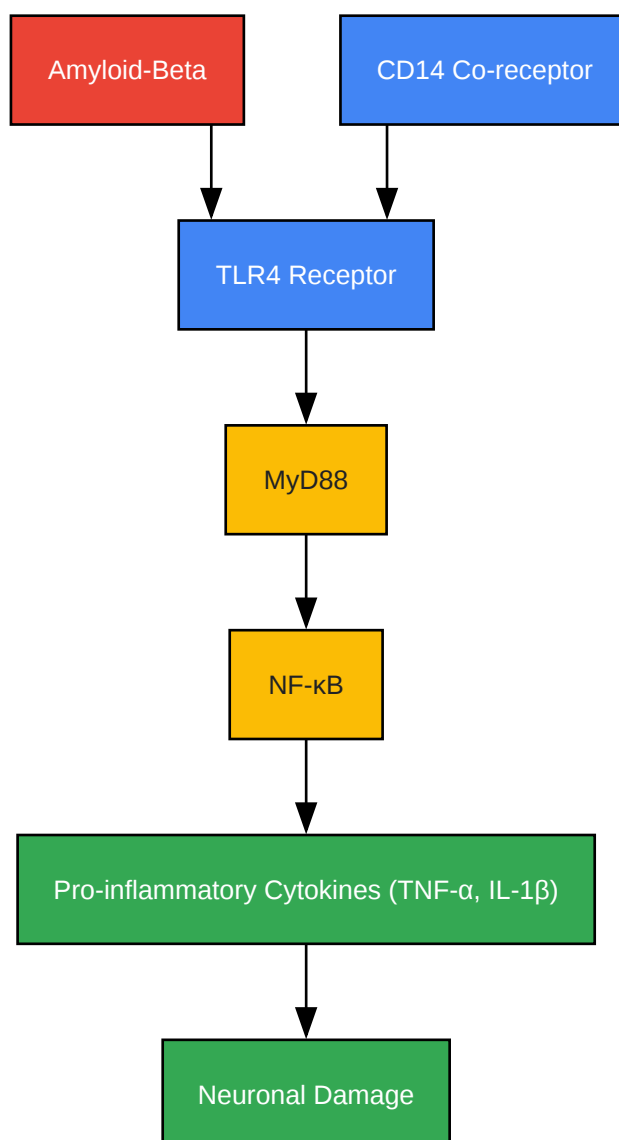
- **Immunohistochemistry and Immunofluorescence:** Brain tissue from animal models is stained with antibodies against specific proteins to visualize and quantify pathological features. Key markers include Iba1 (microglia), GFAP (astrocytes), and antibodies against amyloid-beta.
- **Confocal Microscopy:** High-resolution imaging of fluorescently labeled brain tissue is used to examine the spatial relationships between microglia, neurons, and amyloid plaques.
- **Primary Microglia Cell Culture:** Microglia are isolated from the brains of neonatal mice and cultured in vitro. This allows for controlled experiments to investigate the effects of specific stimuli (e.g., amyloid-beta oligomers) on microglial activation, phagocytosis, and gene expression.
- **Quantitative Real-Time PCR (qRT-PCR):** This technique is used to measure the expression levels of genes involved in inflammation and microglial function, such as those encoding for cytokines (e.g., TNF- α , IL-1 β) and chemokines.
- **Western Blotting:** This method is used to detect and quantify the levels of specific proteins in cell lysates or tissue homogenates, providing insights into signaling pathways.
- **Phagocytosis Assays:** In vitro assays are used to measure the ability of microglia to engulf and clear amyloid-beta fibrils or other substrates. This is often assessed using fluorescently labeled amyloid-beta.

Mandatory Visualizations

The following diagrams illustrate key concepts and workflows relevant to the NIA F99/K00 program and the research it supports.

Signaling Pathway: Microglial Activation in Alzheimer's Disease

This diagram depicts a simplified signaling pathway illustrating how amyloid-beta can lead to microglial activation and the subsequent inflammatory response implicated in Alzheimer's disease.

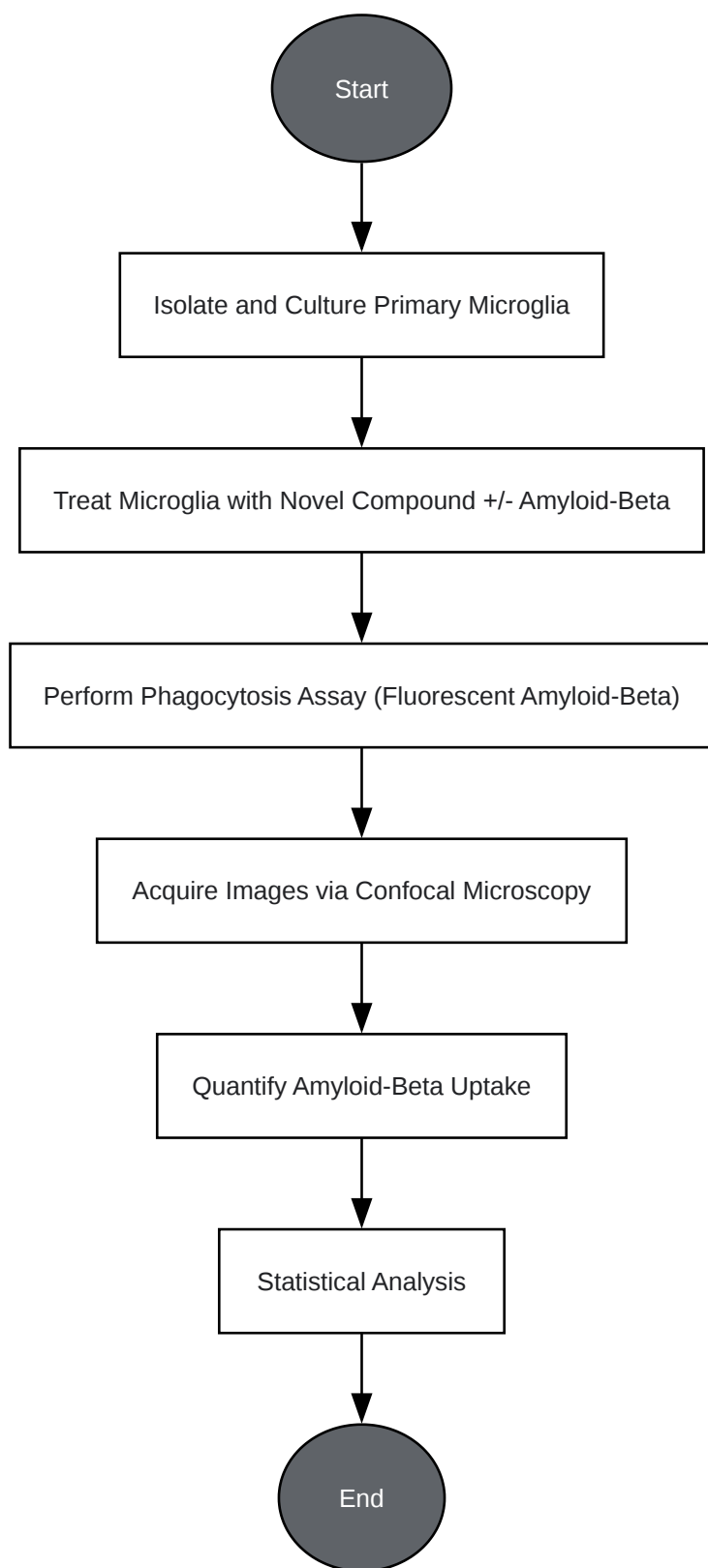


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Simplified Amyloid-Beta Induced Microglial Activation Pathway

Experimental Workflow: Investigating the Impact of a Novel Compound on Microglial Phagocytosis

This diagram outlines a typical experimental workflow to assess the efficacy of a new therapeutic compound on the phagocytic activity of microglia in the context of Alzheimer's disease research.



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Workflow for Assessing Microglial Phagocytosis

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- To cite this document: BenchChem. [NIA F99/K00 Program: A Technical Guide for Emerging Aging Research Leaders]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10785780/docs#nia-f99-k00-program-a-technical-guide-for-emerging-aging-research-leaders>]

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